

Introduction: The Indole Scaffold in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Methyl-1H-indole-4-carboxylic acid hemioxalate

Cat. No.: B11783104

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The indole nucleus represents a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a vast array of natural products and synthetic pharmaceuticals.[1][2] Its unique heterocyclic structure allows it to interact with a multitude of biological targets, leading to a wide spectrum of therapeutic activities. Indole derivatives have demonstrated significant efficacy as anticancer, anti-inflammatory, antimicrobial, and antiviral agents.[1][3] Within this versatile class, 2-Methyl-1H-indole-4-carboxylic acid stands out as a key building block for the synthesis of novel therapeutic agents.[4][5]

This guide provides a comprehensive overview of 2-Methyl-1H-indole-4-carboxylic acid and its salts, focusing on its synthesis, characterization, and profound implications in drug discovery. The formation of salts is a critical strategy in pharmaceutical development to enhance properties such as solubility, stability, and bioavailability, which are often challenging for parent carboxylic acid compounds.[6]

Physicochemical Properties and Synthesis

2-Methyl-1H-indole-4-carboxylic acid is a solid, off-white to yellowish crystalline compound.[7] [8] Its fundamental properties are summarized below.

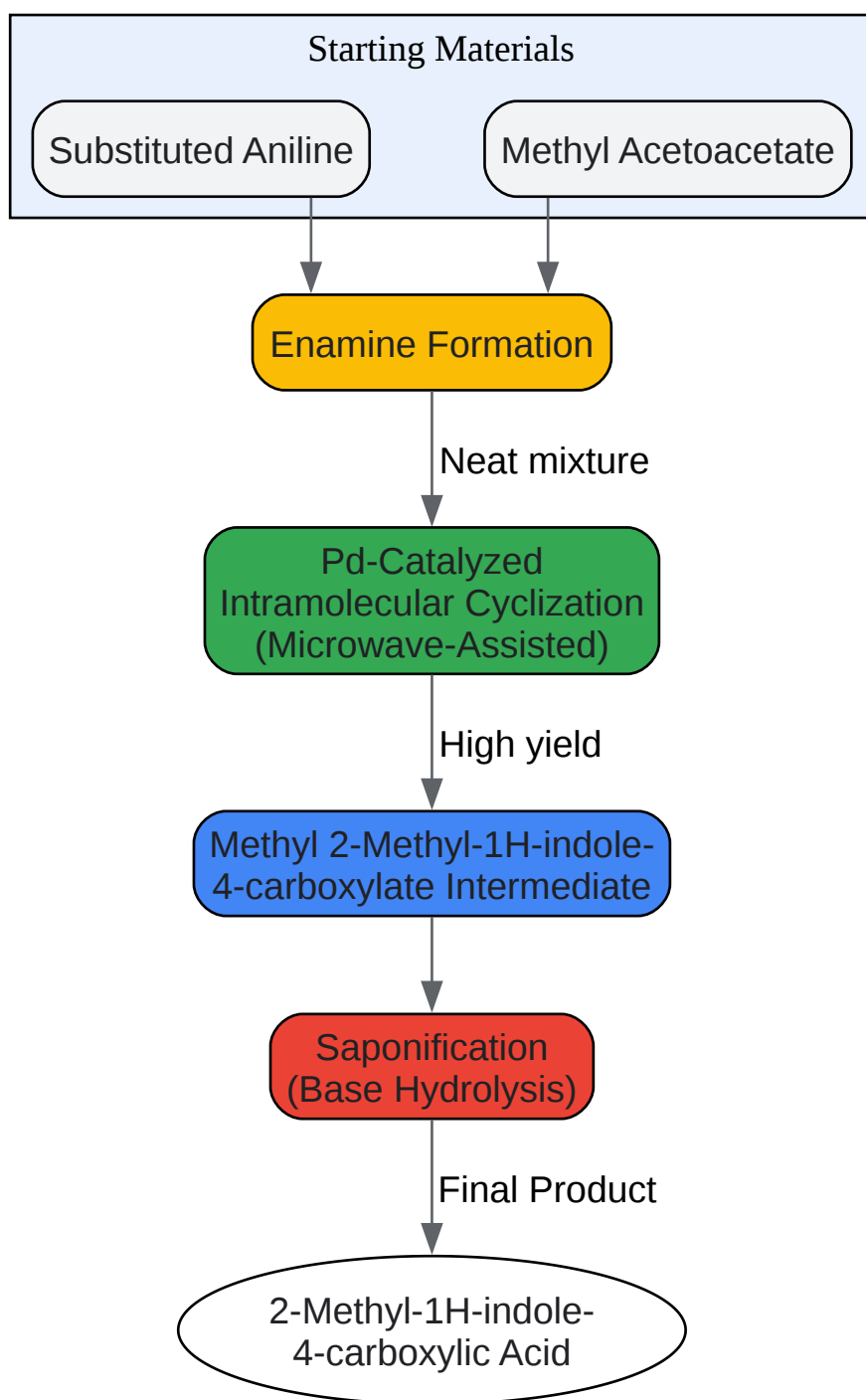
Data Presentation: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₂	[7]
Molecular Weight	175.18 g/mol	[7][9]
CAS Number	34058-50-9	[7][10]
Appearance	Solid	[7]
Purity	Typically ≥ 95-98%	[5][7]

Synthesis of the Core Scaffold

The synthesis of substituted indoles is a well-established field in organic chemistry. Modern methods often employ palladium-catalyzed intramolecular cyclization, which offers high yields and regioselectivity.[2] A general and efficient approach for creating 2-methyl-1H-indole-carboxylate derivatives involves the microwave-assisted cyclization of N-aryl enamines, which can be subsequently hydrolyzed to the target carboxylic acid.[2][11]

The logical workflow for synthesis is outlined below.



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Caption: General workflow for the synthesis of 2-Methyl-1H-indole-4-carboxylic acid.

Formation of Salts

The conversion of the carboxylic acid to a salt is a fundamental step to improve its pharmaceutical properties. The process involves a straightforward acid-base reaction with a pharmaceutically acceptable base (e.g., sodium hydroxide, potassium hydroxide, calcium hydroxide, or various amines) in a suitable solvent. The choice of the counter-ion is critical as it directly influences the salt's solubility, dissolution rate, hygroscopicity, and stability.

Characterization and Structural Analysis

The unambiguous identification and characterization of 2-Methyl-1H-indole-4-carboxylic acid and its salts are crucial for regulatory approval and ensuring product quality. A combination of spectroscopic and crystallographic techniques is employed.

Spectroscopic Characterization

Spectroscopic methods provide detailed information about the molecular structure. While a complete public dataset for the specific target molecule is not readily available, data from closely related isomers and derivatives allow for an accurate prediction of its spectral characteristics.[\[2\]](#)[\[12\]](#)

- ¹H NMR (Proton Nuclear Magnetic Resonance): Provides information on the number and environment of hydrogen atoms. Key expected signals include a singlet for the methyl group (CH₃) at the 2-position, distinct aromatic protons on the indole ring, and a broad singlet for the carboxylic acid proton.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): Identifies the different carbon environments in the molecule, including the characteristic signal for the carbonyl carbon of the carboxylic acid.[\[2\]](#)
- Infrared (IR) Spectroscopy: Detects the presence of key functional groups. Expected peaks include a broad O-H stretch for the carboxylic acid, an N-H stretch from the indole ring, and a strong C=O stretch from the carbonyl group.[\[12\]](#)
- Mass Spectrometry (MS): Determines the molecular weight of the compound and provides information about its fragmentation pattern, confirming the molecular formula.[\[2\]](#)

Data Presentation: Predicted Spectroscopic Data

Technique	Expected Key Signals/Peaks
^1H NMR	~2.5 ppm (s, 3H, -CH ₃); 6.5-8.0 ppm (m, Ar-H); ~10-12 ppm (br s, 1H, -COOH); ~8.5 ppm (br s, 1H, -NH)
^{13}C NMR	~14 ppm (-CH ₃); 100-140 ppm (Ar-C); ~170 ppm (C=O)
IR (cm ⁻¹)	~3300-3400 (N-H stretch); ~2500-3300 (broad O-H stretch); ~1680-1710 (C=O stretch)
MS (ESI)	[M+H] ⁺ or [M-H] ⁻ corresponding to C ₁₀ H ₉ NO ₂

Crystallographic Analysis

Single-crystal X-ray diffraction is the gold standard for determining the precise three-dimensional arrangement of atoms in a solid-state salt. This analysis reveals critical information about bond lengths, bond angles, and intermolecular interactions, such as hydrogen bonding. [13][14] The crystal structure of indole derivatives often reveals herringbone packing or sheet-like structures held together by N-H...O and O-H...O hydrogen bonds, which dictate the material's physical properties.[13][15]

Therapeutic Applications and Mechanisms of Action

The indole-4-carboxylic acid scaffold is a versatile precursor for designing molecules with a wide range of therapeutic applications.[4][16] Its derivatives have shown promise in several key areas of drug development.

- **Anti-inflammatory Activity:** Indole derivatives can modulate key inflammatory pathways, such as the NF- κ B and COX-2 pathways.[1] Indomethacin, a well-known nonsteroidal anti-inflammatory drug (NSAID), features an indole core.[1]
- **Anticancer Potential:** Many indole-based compounds exhibit potent anticancer activity by inhibiting tubulin polymerization, which disrupts microtubule formation and halts cell division in cancer cells.[1]

- **Antiviral Activity:** The indole nucleus is a key component in several antiviral drugs. Notably, derivatives of indole-2-carboxylic acid have been identified as potent inhibitors of the HIV-1 integrase enzyme, which is crucial for viral replication.[\[17\]](#)[\[18\]](#) The carboxylic acid moiety often plays a critical role by chelating with essential metal ions (e.g., Mg^{2+}) in the enzyme's active site.[\[17\]](#)[\[18\]](#)
- **CNS Disorders:** The structural similarity of the indole ring to neurotransmitters like serotonin makes it a valuable scaffold for developing drugs targeting neurological disorders, such as histamine H3 antagonists.[\[16\]](#)

Visualization: Targeting the NF- κ B Inflammatory Pathway

Many inflammatory diseases are driven by the over-activation of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. Indole derivatives have been shown to inhibit this pathway.

Caption: Inhibition of the NF- κ B signaling pathway by indole derivatives.

Experimental Protocols: A Self-Validating System

Scientific integrity requires that protocols are robust and self-validating. Below are detailed methodologies for synthesis and characterization.

Protocol 1: Microwave-Assisted Synthesis of Methyl 2-Methyl-1H-indole-4-carboxylate

This protocol is adapted from established methods for similar indole derivatives.[\[2\]](#)[\[11\]](#)

Rationale: Microwave-assisted synthesis provides rapid heating, leading to significantly reduced reaction times and often improved yields compared to conventional heating methods.[\[2\]](#) The use of a palladium catalyst facilitates the key C-H activation and C-C bond formation required for indole ring closure.

Step-by-Step Methodology:

- **Enamine Formation:** In a round-bottom flask, combine methyl 3-aminobenzoate (1 equivalent) and methyl acetoacetate (1.1 equivalents). Add a catalytic amount of acetic acid (e.g., 2-3 drops). Stir the mixture at room temperature for 12-16 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- **Reaction Setup:** To a specialized microwave reaction vial, add the crude enamine from Step 1 (0.2 mmol), Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 5 mol%), Copper(II) acetate ($\text{Cu}(\text{OAc})_2$, 1.2 equivalents), and potassium carbonate (K_2CO_3 , 2.5 equivalents).
- **Microwave Irradiation:** Add 2 mL of anhydrous N,N-Dimethylformamide (DMF). Seal the vial and place it in the microwave reactor. Irradiate the mixture at a constant temperature of 60-80°C for 20-40 minutes.
- **Work-up:** After cooling, dilute the reaction mixture with ethyl acetate and filter through a pad of Celite to remove the catalysts and salts.
- **Purification:** Wash the filtrate with water and brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- **Validation:** Purify the crude product via flash column chromatography on silica gel. The structure of the resulting methyl 2-methyl-1H-indole-4-carboxylate should be confirmed using ^1H NMR, ^{13}C NMR, and mass spectrometry. The obtained spectra must match the expected values for the target compound.

Protocol 2: Spectroscopic Confirmation via ^1H NMR

Rationale: ^1H NMR is a powerful, non-destructive technique that provides a "fingerprint" of the molecule's structure. The chemical shift, integration, and multiplicity of each peak must align with the proposed structure for validation.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 5-10 mg of the purified product from Protocol 1 in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean NMR tube.
- **Data Acquisition:** Acquire the ^1H NMR spectrum on a spectrometer (e.g., 300 or 500 MHz).

- Data Analysis & Validation:
 - Chemical Shift: Confirm the presence of a singlet around δ 2.5 ppm corresponding to the C2-methyl group. Identify the signals for the aromatic protons in the δ 7.0-8.0 ppm region. Verify the singlet for the methyl ester at $\sim\delta$ 3.9 ppm and the indole N-H proton (if visible) at $\delta > 8.0$ ppm.
 - Integration: Ensure the relative area under each peak corresponds to the number of protons (e.g., the methyl singlet integrates to 3H, the aromatic protons to 3H total, the ester methyl to 3H).
 - Multiplicity: Analyze the splitting patterns of the aromatic protons to confirm their positions and coupling with neighboring protons. A validated structure will have all three parameters in complete agreement with theoretical predictions.

Conclusion

2-Methyl-1H-indole-4-carboxylic acid and its salts are compounds of significant interest to the pharmaceutical industry. The indole core provides a versatile platform for interacting with a wide array of biological targets, leading to potential therapies for inflammatory diseases, cancer, and viral infections. The strategic synthesis of this scaffold, coupled with the pharmaceutical advantages conferred by salt formation, makes it a valuable building block in the design of next-generation drugs. The robust analytical methods outlined herein provide the necessary framework for the reliable characterization and validation of these promising molecules, ensuring scientific integrity from the bench to clinical development.

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